

2-Octenal CAS number and molecular formula reference

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Octenal

Cat. No.: B1238114

[Get Quote](#)

An In-depth Technical Guide to (E)-2-Octenal

This technical guide provides a comprehensive overview of (E)-**2-Octenal**, an unsaturated aldehyde of interest to researchers, scientists, and drug development professionals. The document details its chemical properties, synthesis protocols, biological activities, and analytical methodologies.

Chemical Identification and Properties

(E)-**2-Octenal**, also known as trans-**2-Octenal**, is an organic compound characterized by an eight-carbon chain with a double bond in the trans configuration between the second and third carbons and a terminal aldehyde group.^{[1][2]} It is a colorless to pale yellow liquid with a distinct fatty, green, and citrus-like odor.^{[1][3]} This compound is utilized in the flavor and fragrance industries and serves as an intermediate in organic synthesis.^{[1][4]}

Table 1: Chemical Identifiers for (E)-**2-Octenal**

Identifier	Value
CAS Number	2548-87-0[1][2][5]
Molecular Formula	C ₈ H ₁₄ O[1][2][5]
Molecular Weight	126.20 g/mol [3][5]
IUPAC Name	(E)-oct-2-enal[3]
Synonyms	trans-2-Octenal, (E)-Oct-2-enal, trans-2-Octen-1-al[2][3]
InChI Key	LVBXEMGDVWVTGY-VOTSOKGWSA-N[1][2]
SMILES	CCCCC/C=C/C=O[1]

Table 2: Physical and Chemical Properties of (E)-2-Octenal

Property	Value
Appearance	Colorless to light yellow liquid[1]
Odor	Fatty, citrus-like, green-leafy[1][3]
Density	0.846 g/mL at 25 °C[6]
Boiling Point	84-86 °C at 19 mmHg[6]
Flash Point	66 °C (150.8 °F) - closed cup[6]
Refractive Index	1.449 - 1.455 at 20 °C[3]
Solubility	Slightly soluble in water; soluble in most fixed oils[3]
Vapor Density	>1 (vs air)[6]

Experimental Protocols: Synthesis of 2-Octenal

The synthesis of 2-alkenals like **2-octenal** can be achieved through various organic reactions, most notably the aldol condensation.

Protocol 1: Base-Catalyzed Aldol Condensation of Hexanal

This protocol describes the self-condensation of an aldehyde to form a β -hydroxy aldehyde, which then dehydrates to yield the α,β -unsaturated aldehyde.^[7]

Materials:

- Hexanal
- Sodium hydroxide (or other suitable base)
- An appropriate solvent (e.g., Dimethylformamide - DMF, Acetonitrile - MeCN, or Ethanol)
- 1 M Hydrochloric acid (HCl)
- Diethyl ether or Ethyl acetate
- Anhydrous sodium sulfate
- Brine (saturated NaCl solution)

Procedure:

- **Reaction Setup:** In a round-bottom flask equipped with a magnetic stirrer, dissolve hexanal in the chosen solvent.^[7]
- **Catalyst Addition:** Slowly add the base catalyst to the stirred solution.
- **Reaction:** Stir the mixture vigorously at room temperature. Monitor the reaction's progress using thin-layer chromatography (TLC) or gas chromatography (GC).^[7]
- **Workup - Quenching:** Once the reaction is complete, neutralize the mixture by adding 1 M HCl until it reaches a neutral pH.^[7]
- **Extraction:** Transfer the mixture to a separatory funnel and extract the product using an organic solvent like diethyl ether or ethyl acetate.^[7]
- **Washing:** Wash the collected organic layer sequentially with water and then with brine.^[7]

- **Drying and Concentration:** Dry the organic layer over anhydrous sodium sulfate, filter the drying agent, and remove the solvent under reduced pressure using a rotary evaporator to yield the crude product.^[7]
- **Purification:** The crude **2-octenal** can be further purified using distillation under reduced pressure or column chromatography.

Protocol 2: Copper-Catalyzed Synthesis from an Enol Derivative

This method provides an alternative route for synthesizing (E)-**2-Octenal**.^[4]

Materials:

- Enol derivative (1.0 mmol)
- $\text{CuPF}_6(\text{CH}_3\text{CN})_4$ (0.05 mmol)
- Di-tert-butyl ethylenediamine (0.05 mmol)
- 4-Dimethylaminopyridine (DMAP) (0.20 mmol)
- Dichloromethane (DCM)
- 4Å molecular sieves
- 10% NaHSO_4 aqueous solution
- Anhydrous MgSO_4

Procedure:

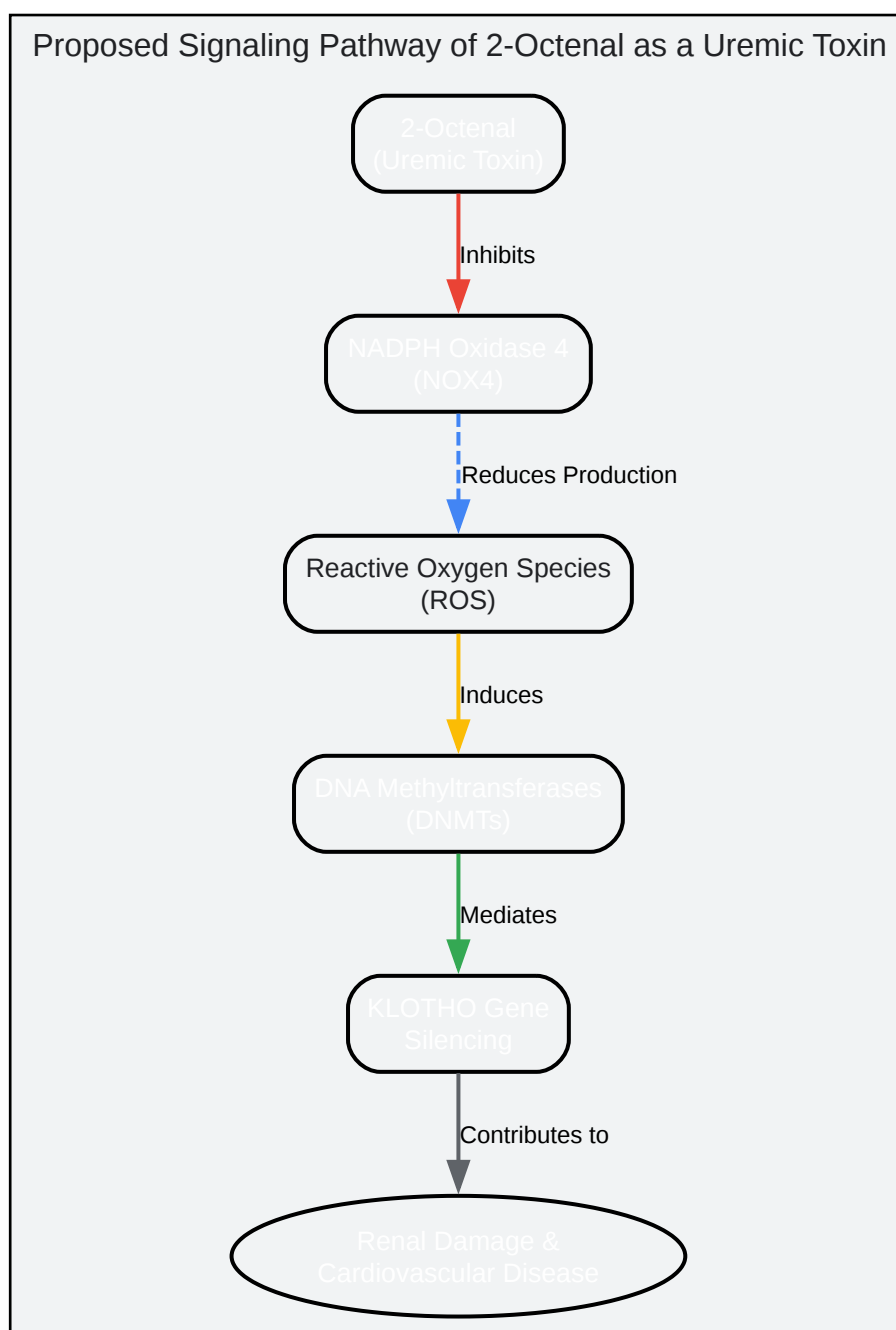
- **Reaction Setup:** In a nitrogen-filled glove box, add the enol derivative, $\text{CuPF}_6(\text{CH}_3\text{CN})_4$, di-tert-butyl ethylenediamine, and DMAP to a Schlenk tube containing dichloromethane.^[4]
- **Drying:** Add 100 mg of 4Å molecular sieves to the mixture. Seal the tube and remove it from the glove box.^[4]

- Reaction: Replace the nitrogen atmosphere with oxygen at 1 atm pressure. Stir the reaction mixture at room temperature for 1 hour.[\[4\]](#)
- Workup: Quench the reaction by adding 15 mL of 10% NaHSO₄ aqueous solution.[\[4\]](#)
- Extraction: Extract the product with three portions of dichloromethane.[\[4\]](#)
- Drying and Concentration: Dry the combined organic layers with anhydrous MgSO₄, filter, and concentrate under vacuum to obtain the (E)-**2-Octenal** product.[\[4\]](#)

Biological Activity and Signaling Pathways

(E)-**2-Octenal** exhibits a range of biological activities. It is known to possess antifungal and antibacterial properties.[\[3\]](#)[\[8\]](#) The antibacterial mechanism is believed to involve a significant disruption of the lipid portion of the bacterial plasma membrane, allowing the compound to penetrate the cells.[\[8\]](#)

Furthermore, **2-Octenal** is identified as a uremic toxin, which can accumulate in the body due to poor kidney filtration.[\[9\]](#)[\[10\]](#) Chronic exposure to such toxins is linked to renal damage and cardiovascular disease.[\[9\]](#)[\[10\]](#) The proposed mechanism involves the inhibition of the NADPH oxidase 4 (NOX4) enzyme. This inhibition leads to a cascade of events that can contribute to the pathophysiology of uremic syndrome.[\[9\]](#)[\[10\]](#)



[Click to download full resolution via product page](#)

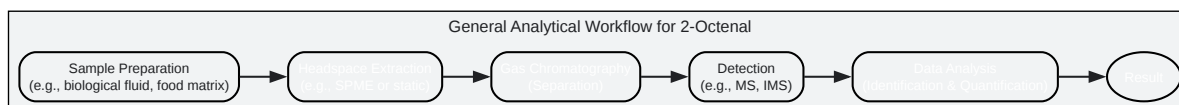
Caption: Proposed signaling pathway of **2-Octenal** as a uremic toxin.

Analytical Workflow

The analysis and quantification of **2-Octenal** in various matrices, such as biological samples or food products, often employ chromatographic techniques. Headspace gas chromatography

(HS-GC) coupled with mass spectrometry (MS) or ion mobility spectrometry (IMS) are powerful methods for detecting volatile organic compounds like **2-Octenal**.^[11]

The general workflow for such an analysis is outlined below.



[Click to download full resolution via product page](#)

Caption: A typical experimental workflow for the analysis of **2-Octenal**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. CAS 2548-87-0: (E)-2-Octenal | CymitQuimica [cymitquimica.com]
- 2. 2-Octenal, (E)- [webbook.nist.gov]
- 3. (E)-2-Octenal | C₈H₁₄O | CID 5283324 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. guidechem.com [guidechem.com]
- 5. scbt.com [scbt.com]
- 6. 反式-2-辛烯醛 technical grade, 94% | Sigma-Aldrich [sigmaaldrich.com]
- 7. benchchem.com [benchchem.com]
- 8. Study on the mechanisms of the antibacterial action of some plant alpha,beta-unsaturated aldehydes - PubMed [pubmed.ncbi.nlm.nih.gov]
- 9. Oct-2-enal | C₈H₁₄O | CID 16900 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 10. Showing Compound 2-Octenal (FDB002940) - FooDB [foodb.ca]

- 11. Differential Analysis of Non-Volatile and Volatile Organic Compounds in *Lonicerae japonicae* Flos Across Four Geographical Origins of China Using HS-GC-IMS, HS-SPME-GC-MS, UPLC-Q-TOF-MS, and Multivariate Statistical Methods [mdpi.com]
- To cite this document: BenchChem. [2-Octenal CAS number and molecular formula reference]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1238114#2-octenal-cas-number-and-molecular-formula-reference]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com